

sodium dibutyldithiocarbamate CAS number 136-30-1 properties

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Compound of Interest

Compound Name: *Sodium dibutyldithiocarbamate*

Cat. No.: *B085643*

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An In-depth Technical Guide to **Sodium Dibutyldithiocarbamate** (CAS 136-30-1)

Introduction

Sodium dibutyldithiocarbamate, identified by the CAS number 136-30-1, is an organosulfur compound with significant applications across various industrial and research sectors.^[1] It is primarily recognized for its role as an ultra-fast vulcanization accelerator in the rubber industry, enhancing the curing process of various natural and synthetic rubbers.^[2] Additionally, its strong metal-chelating properties make it valuable in analytical chemistry and environmental remediation.^[1] This document provides a comprehensive technical overview of its properties, applications, experimental protocols, and biological interactions, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Data

The fundamental properties of **sodium dibutyldithiocarbamate** are summarized below.

Property	Value	Reference
CAS Number	136-30-1	[3]
Molecular Formula	C ₉ H ₁₈ NNaS ₂	[4]
Molecular Weight	227.37 - 227.4 g/mol	[1][4]
Appearance	White to light yellow solid; also available as a powder, paste, or aqueous solution.	[1][5]
Melting Point	50 °C (decomposes before melting under some conditions)	[6]
Density	1.09 - 1.14 g/cm ³	[3][6]
Vapor Pressure	0.0144 mmHg at 25 °C	[3][7]
Solubility	Soluble in water; slightly soluble in benzene and chloroform; highly soluble in organic solvents like ethanol and acetone.	[1][8]
pH	Approximately 9-11 (in a 1% solution)	

Safety and Handling

Sodium dibutyldithiocarbamate is classified as a hazardous substance and requires careful handling.

GHS Hazard Classification

Hazard Class	Hazard Statement	GHS Code	Reference
Acute Toxicity (Oral)	Harmful if swallowed	H302	[3] [4]
Acute Toxicity (Dermal)	Toxic in contact with skin	H311	[3] [4]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage	H314	[4]
Skin Sensitization	May cause an allergic skin reaction	H317	[3] [4]
Aquatic Hazard (Acute)	Very toxic to aquatic life	H400	[3]

Handling and Storage

- **Handling:** Handle in a well-ventilated area.[\[3\]](#) Wear suitable protective clothing, including chemical-impermeable gloves and eye/face protection.[\[3\]](#) Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[\[3\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#) Keep away from heat, strong oxidizers, and direct sunlight.[\[9\]](#) The typical shelf life is 12 months under recommended conditions.
- **Spill Response:** In case of a spill, absorb the material onto clay or vermiculite.[\[10\]](#) Collect and place it in suitable, closed containers for disposal in accordance with local regulations.[\[3\]](#)[\[10\]](#)

Core Applications

Rubber Vulcanization Accelerator

The primary industrial application of **sodium dibutylthiocarbamate** is as an ultra-fast accelerator for the sulfur vulcanization of rubber.[\[2\]](#)

- **Applicable Rubbers:** It is effective for natural rubber, isoprene rubber, styrene-butadiene rubber (SBR), nitrile rubber (NBR), and chloroprene rubber, especially in latex form.[\[2\]](#)[\[8\]](#)

- Mechanism: It significantly increases the rate of vulcanization, enabling curing at room or moderate temperatures.[\[2\]](#) This efficiency can lead to energy savings and faster processing times.
- Formulation: It can be used in combination with other accelerators like thiurams, thiazoles, and guanidines to fine-tune the curing characteristics and final properties of the rubber product.[\[2\]](#)
- End Products: Due to its high solubility in water, it is particularly suitable for latex products such as gloves, balloons, medical items, and dipped goods.[\[2\]](#)

Metal Chelating Agent

Sodium dibutyldithiocarbamate is a potent bidentate chelating agent, forming stable complexes with various metal ions.[\[1\]](#)[\[11\]](#)

- Mechanism: The two sulfur atoms in the dithiocarbamate group donate lone pairs of electrons to a metal ion, forming a stable chelate ring.[\[11\]](#) This property is characteristic of dithiocarbamates, which are classified as soft ligands and readily bind to transition metals.[\[12\]](#)
- Applications: This chelating ability is utilized in analytical chemistry for the detection and separation of metals, in environmental remediation for the removal of heavy metals, and as a flotation agent in the mining industry.[\[1\]](#)

Experimental Protocols

Synthesis of Sodium Dibutyldithiocarbamate

This protocol is based on the reaction of a secondary amine with carbon disulfide in the presence of a base.[\[13\]](#)[\[14\]](#)

Materials:

- Dibutylamine
- Carbon disulfide (CS_2)

- Sodium hydroxide (NaOH)
- Methanol
- Ice water bath
- Two-necked flask with a magnetic stirrer

Procedure:

- Prepare a solution of 100 mmol of sodium hydroxide (4.0 g) in 175 mL of pure methanol in a 250 mL two-necked flask.
- To the stirred solution, add 100 mmol of dibutylamine (12.9 g) dropwise at room temperature.
- Cool the reaction mixture in an ice water bath.
- Slowly add 100 mmol of carbon disulfide (7.6 g) dropwise to the stirred mixture. Maintain the temperature below 20 °C.
- After the addition of CS₂ is complete, continue stirring the mixture for an additional hour at room temperature.
- If the product does not crystallize directly, pour the reaction mixture into ice water to precipitate the solid compound.
- Extract the solid product, wash it with 50% ethanol until colorless, and then recrystallize from ethanol to obtain pure **sodium dibutylthiocarbamate**.[\[13\]](#)

Analytical Method: Determination in Wastewater

This protocol describes a gas chromatographic method for detecting dithiocarbamates at low concentrations.[\[4\]](#)

Materials:

- Wastewater sample
- Ethanol

- 1-Iodopropane (for esterification)
- Freeze-dryer
- Gas Chromatograph (GC) with a suitable detector

Procedure:

- Sample Preparation: Freeze-dry the industrial wastewater sample to concentrate the analyte.
- Extraction: Extract the dried residue with ethanol to dissolve the **sodium dibutylthiocarbamate**.
- Esterification: Esterify the extracted dithiocarbamate by reacting it with 1-iodopropane. This derivatization step makes the compound more volatile and suitable for GC analysis.
- GC Analysis: Inject the esterified sample into the gas chromatograph. The N,N-dialkyl dithiocarbamate derivative can be detected at the nanogram level.
- Quantification: Use an appropriate internal standard and calibration curve to quantify the concentration of the original dithiocarbamate in the wastewater sample.[\[4\]](#)

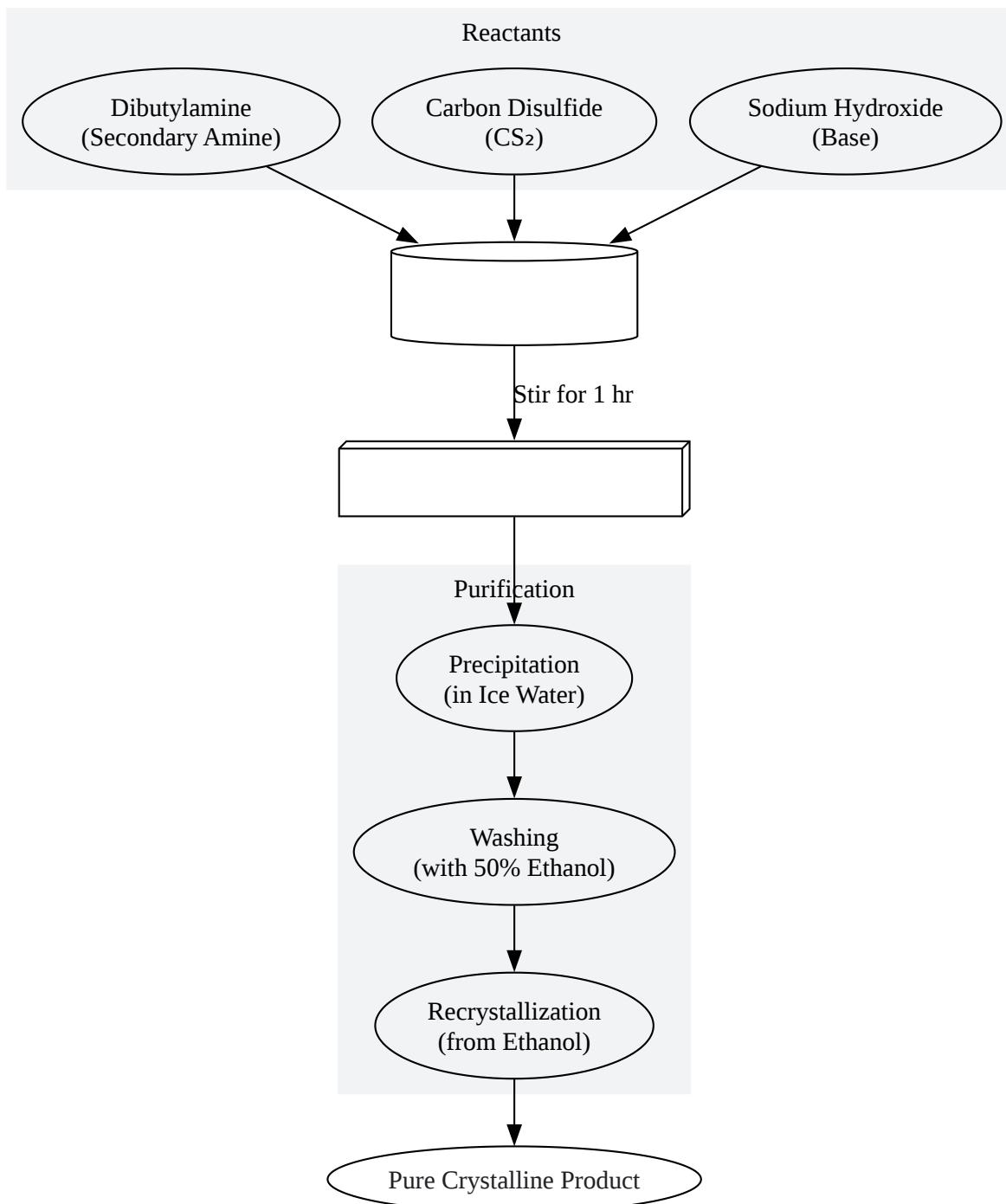
Biological Activity and Signaling Pathways

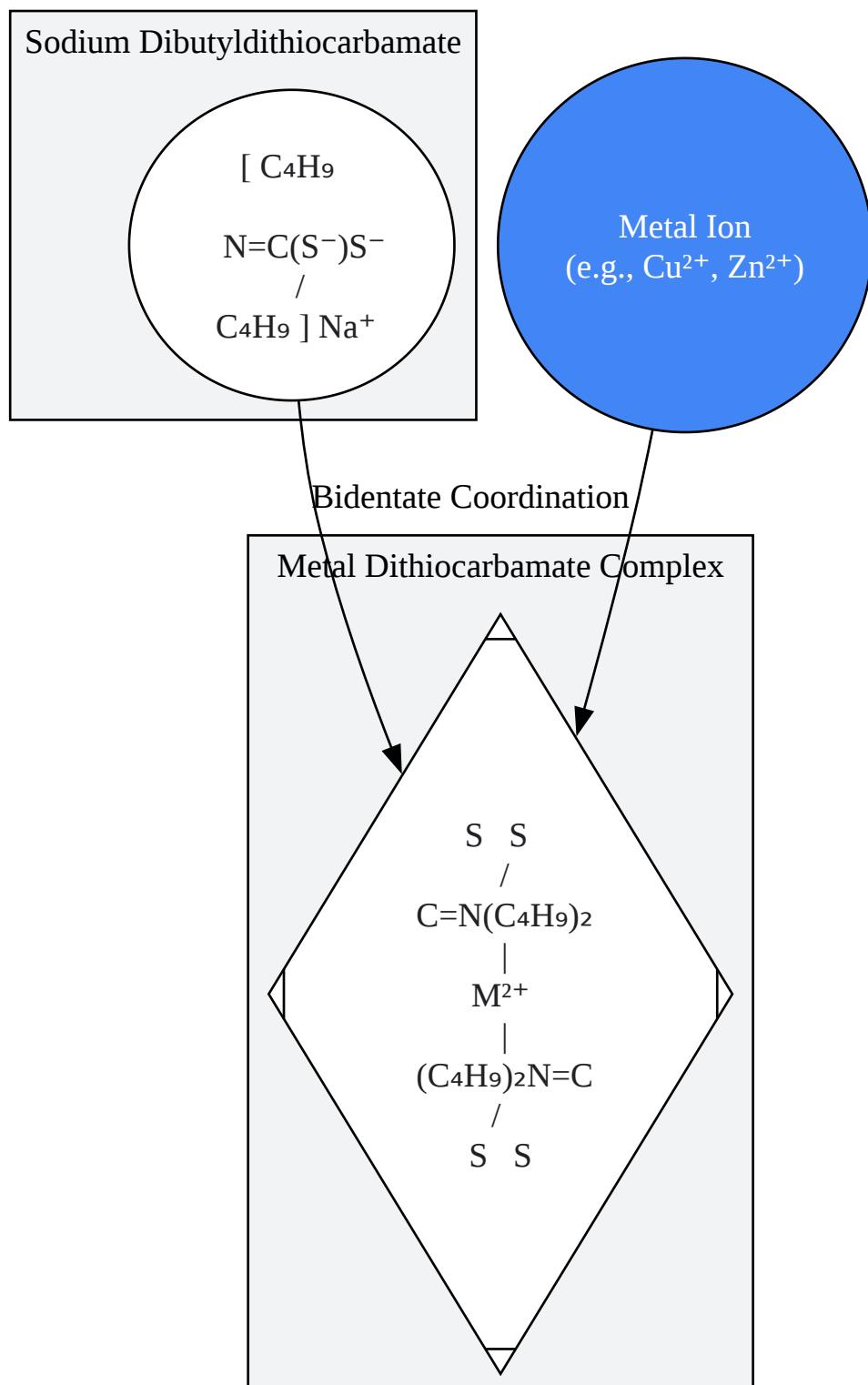
While primarily an industrial chemical, dithiocarbamates, including the dibutyl derivative, exhibit notable biological activities. Their effects are often linked to their ability to chelate metal ions, which are essential cofactors for many enzymes.

- Enzyme Inhibition: Dithiocarbamates are known to inhibit metalloenzymes. For instance, diethyldithiocarbamate, a related compound, inhibits superoxide dismutase (SOD) by chelating its copper cofactor and can interfere with the metabolism of certain compounds by inhibiting metalloproteinases.[\[15\]](#)[\[16\]](#)
- Anticancer Research: The metal-chelating properties of dithiocarbamates are being explored in cancer therapy. The inhibition of metalloproteinases can prevent the degradation of the extracellular matrix, a key step in cancer metastasis.[\[15\]](#) Copper complexes of dithiocarbamates, in particular, have shown potent cytotoxic effects against various cancer cell lines.[\[17\]](#)

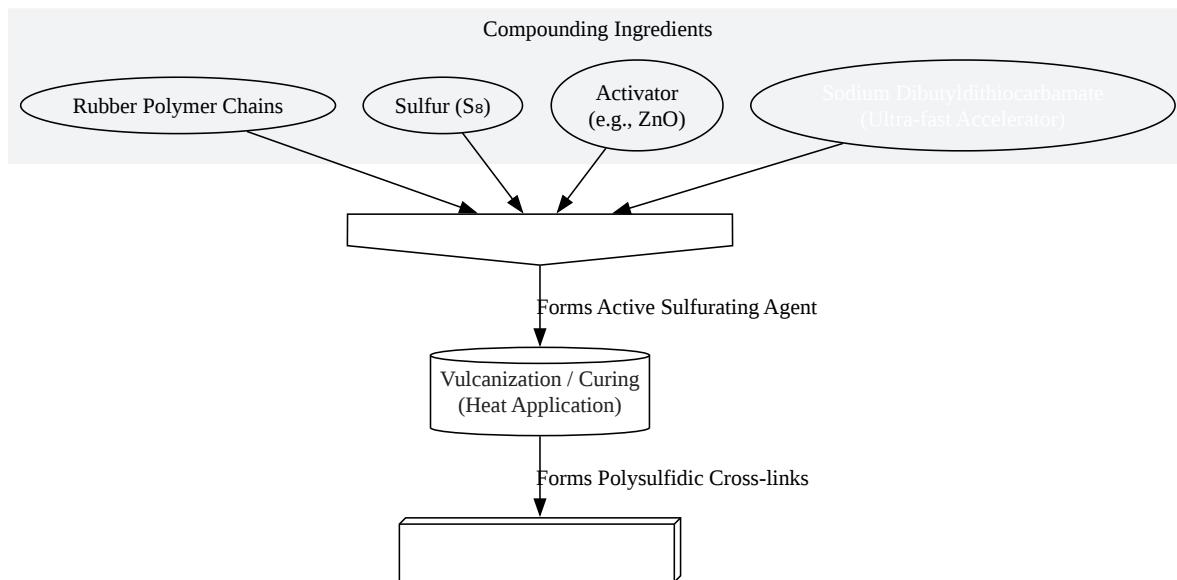
- Signaling Pathway Modulation: One study identified that sodium dimethyldithiocarbamate, a related compound, inhibited the TGF β /SMAD signaling pathway.[18] While **sodium dibutyldithiocarbamate** was found to be inactive in that specific assay, dithiocarbamates as a class have been shown to interfere with multiple signaling pathways, including NF- κ B and MAPK, which are critical in inflammation and cell survival.[19][20] The effects are often dependent on the specific alkyl groups attached.

Visualizations

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